

Navigating the Handling of 1,2-Epoxydecane: An In-Depth Technical Guide

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Compound of Interest

Compound Name: 1,2-Epoxydecane

Cat. No.: B7799648

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the health and safety considerations essential for the proper handling of **1,2-Epoxydecane**. Designed for a technical audience, it consolidates critical data, outlines experimental safety protocols, and visualizes key safety and toxicological pathways to ensure a safe and compliant laboratory environment.

Section 1: Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **1,2-Epoxydecane** is fundamental to its safe handling. This data, summarized in Table 1, has been compiled from various safety data sheets and chemical databases.

Property	Value
Molecular Formula	C10H20O
Molecular Weight	156.27 g/mol
Appearance	Clear, colorless mobile liquid with an ethereal odor[1]
Boiling Point	208 °C (lit.)[1]
Flash Point	78 °C (lit.)[1][2]
Density	0.863 g/cm ³ [1]
Vapor Pressure	0.255 mmHg at 25°C
Water Solubility	Less than 1 mg/mL at 64°F
Stability	Stable, but moisture-sensitive. Combustible.

Section 2: Hazard Identification and GHS Classification

1,2-Epoxydecane is classified as a hazardous substance. The GHS classification, derived from multiple sources, is detailed in Table 2.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects
Flammable Liquids	4	H227: Combustible liquid

Section 3: Health and Safety Recommendations

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **1,2-Epoxydecane** to minimize exposure.

Protection Type	Recommendation
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), long-sleeved clothing, and a chemical-resistant apron should be worn.
Respiratory Protection	If working with the neat chemical or in a poorly ventilated area, a NIOSH-approved half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended.

Handling and Storage

Proper handling and storage procedures are critical to prevent accidents and degradation of the chemical.

- **Handling:** Avoid contact with skin, eyes, and clothing. Do not breathe vapors or spray mist. Keep away from sources of ignition. Handle in accordance with good industrial hygiene and safety practices.
- **Storage:** Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. It is sensitive to moisture and should be stored away from mineral acids, bases, and strong oxidizing agents.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice/attention.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.
Ingestion	Do NOT induce vomiting. Clean mouth with water. Call a physician or poison control center immediately.

Fire-Fighting Measures

1,2-Epoxydecane is a combustible liquid.

- Suitable Extinguishing Media: Dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors may travel to a source of ignition and flash back. Hazardous combustion products include carbon monoxide and carbon dioxide.

Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Ensure adequate ventilation. Remove all sources of ignition. Wear appropriate personal protective equipment.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, silica gel, universal binder). Collect the absorbed material in a suitable, closed container for disposal.

Section 4: Experimental Protocols for Safety Assessment

The hazard classifications of **1,2-Epoxydecane** are determined through standardized experimental protocols. Below are summaries of the methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- Principle: A single dose of the test substance is applied to a small area of the skin of a laboratory animal (typically an albino rabbit). Untreated skin serves as a control.
- Methodology:

- The test substance (0.5 mL for liquids) is applied to a shaved area of the skin (approximately 6 cm²).
- The application site is covered with a gauze patch.
- The exposure period is typically 4 hours.
- After exposure, the residual substance is removed.
- The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and for up to 14 days to assess the reversibility of the effects.
- Scoring: The severity of the skin reactions is scored according to a standardized system.

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of a laboratory animal (usually an albino rabbit), with the other eye serving as a control.
- Methodology:
 - The test substance is instilled into the eye.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Observations are made for corneal opacity, iritis, and conjunctival redness and chemosis (swelling).
 - The observation period can be extended up to 21 days to evaluate the reversibility of any observed effects.
- Scoring: The ocular lesions are scored using a standardized system to determine the irritation potential.

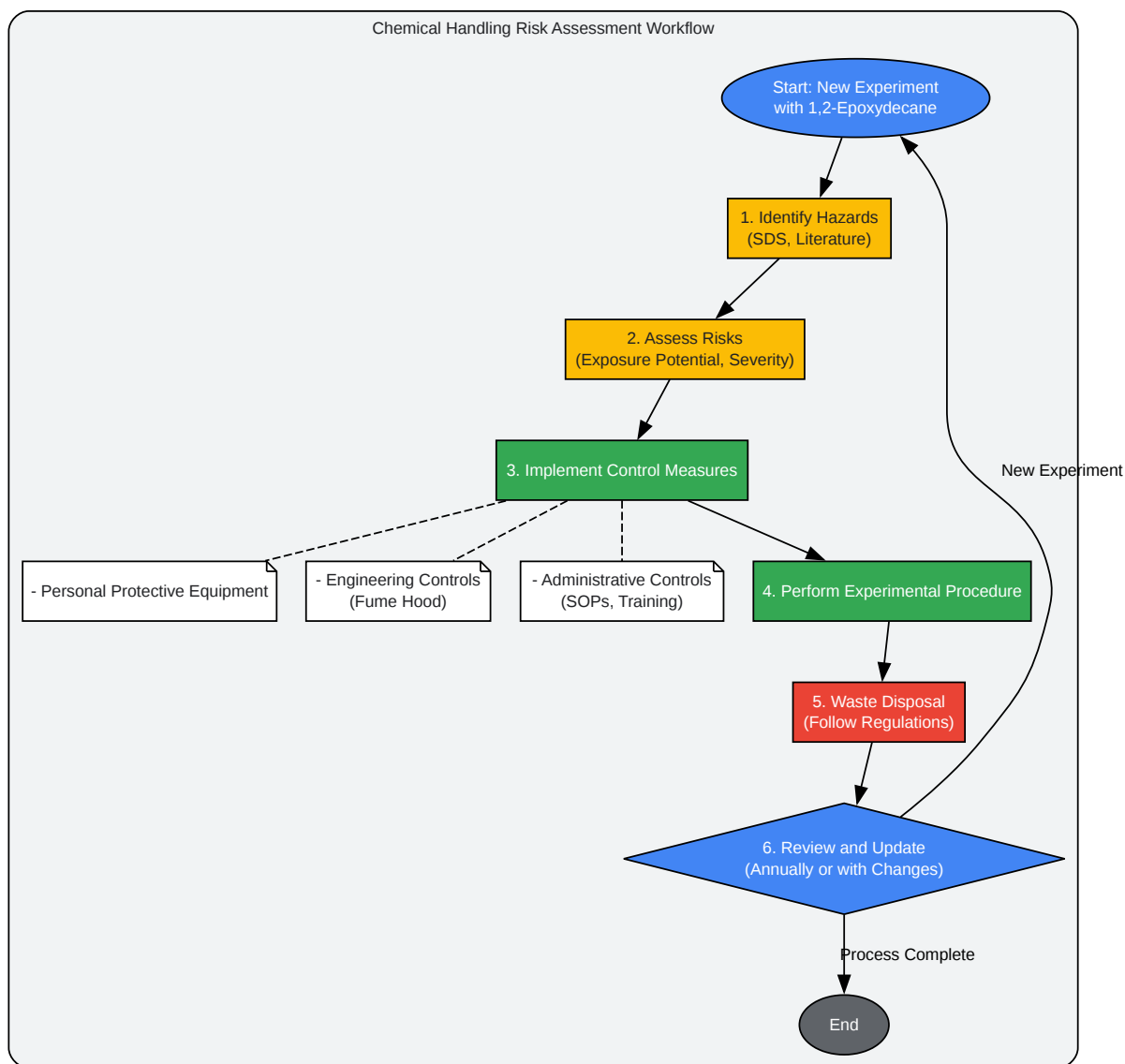
Bacterial Reverse Mutation Test (Ames Test - OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.

- Principle: The test uses several strains of bacteria (e.g., *Salmonella typhimurium* and *Escherichia coli*) with mutations that render them unable to synthesize an essential amino acid (e.g., histidine or tryptophan). The test substance is evaluated for its ability to cause a reverse mutation, restoring the bacteria's ability to grow on an amino acid-deficient medium.
- Methodology:
 - The bacterial strains are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix, which simulates mammalian metabolism).
 - The bacteria are then plated on a minimal agar medium lacking the specific amino acid.
 - After incubation, the number of revertant colonies (colonies that have undergone reverse mutation and can now grow) is counted.
- Interpretation: A significant, dose-dependent increase in the number of revertant colonies compared to the control indicates that the substance is mutagenic.

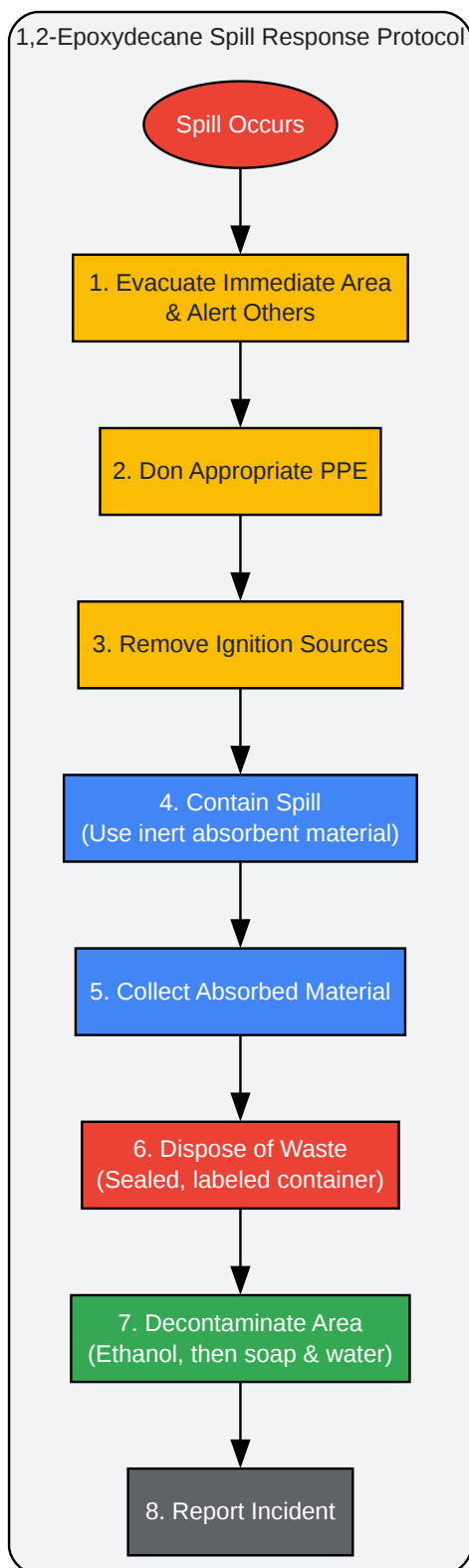
Section 5: Visualizing Safety and Toxicological Information

The following diagrams illustrate key workflows and potential toxicological mechanisms related to **1,2-Epoxydecane**.



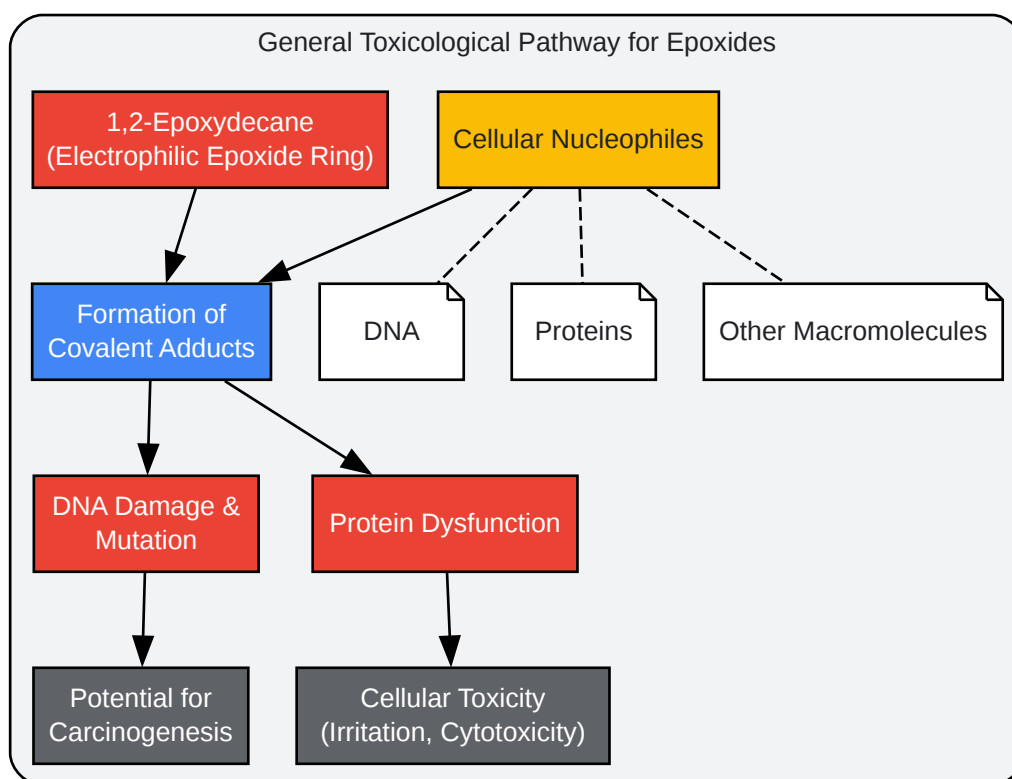
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Caption: A workflow for conducting a risk assessment when handling **1,2-Epoxydecane**.



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Caption: A step-by-step protocol for responding to a **1,2-Epoxydecane** spill.



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Caption: A generalized toxicological mechanism for epoxides like **1,2-Epoxydecane**.

Section 6: Stability and Reactivity

1,2-Epoxydecane is a reactive chemical, and its stability is influenced by several factors.

- **Reactivity:** As an epoxide, it is highly reactive. It can polymerize in the presence of catalysts or when heated, which can be violent. It reacts with acids, bases, and oxidizing and reducing agents.
- **Chemical Stability:** The substance is stable under recommended storage conditions but is sensitive to moisture and heat.
- **Incompatible Materials:** Strong oxidizing agents, strong acids, strong bases, caustics, and peroxides.

- **Hazardous Decomposition Products:** Under fire conditions, it can decompose to form carbon monoxide and carbon dioxide.

Section 7: Toxicological and Ecological Information

Toxicological Information

- **Acute Toxicity:** Symptoms of exposure may include local irritation of the skin and respiratory tract.
- **Skin Corrosion/Irritation:** Causes skin irritation.
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.
- **Respiratory or Skin Sensitization:** No information available.
- **Germ Cell Mutagenicity:** While specific data for **1,2-Epoxydecane** is limited, epoxides as a class are known to be reactive towards DNA and can be mutagenic.
- **Carcinogenicity:** Not classified as a carcinogen by IARC, NTP, or OSHA. However, some epoxides have been shown to be carcinogenic in animal studies.

Ecological Information

- **Ecotoxicity:** **1,2-Epoxydecane** is very toxic to aquatic life with long-lasting effects.
- **Persistence and Degradability:** No specific data available.
- **Bioaccumulative Potential:** No specific data available.
- **Mobility in Soil:** No specific data available.

Section 8: Disposal Considerations

Waste from **1,2-Epoxydecane** must be disposed of in accordance with federal, state, and local environmental regulations. It should be treated as hazardous waste. Do not contaminate water, foodstuffs, feed, or seed by storage or disposal. Do not discharge to sewer systems.

Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning, or punctured to prevent reuse before disposal.

This technical guide is intended to provide comprehensive health and safety information for handling **1,2-Epoxydecane** in a research and development setting. It is not exhaustive and should be used in conjunction with specific Safety Data Sheets and internal institutional safety protocols. Always prioritize a culture of safety and proactive risk management in the laboratory.

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References

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